

Application Notes and Protocols for In Vivo Studies with UNC3230

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Compound of Interest

Compound Name: UNC3230

Cat. No.: B15614825

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Introduction

UNC3230 is a potent and selective small-molecule inhibitor of Phosphatidylinositol-4-Phosphate 5-Kinase Type 1C (PIP5K1C).^{[1][2]} As an ATP-competitive inhibitor, **UNC3230** effectively blocks the catalytic activity of PIP5K1C, a lipid kinase responsible for the synthesis of phosphatidylinositol-4,5-bisphosphate (PI(4,5)P₂ or PIP₂).^{[1][3][4]} PIP₂ is a critical second messenger involved in a wide array of cellular processes, including signal transduction, actin cytoskeleton dynamics, and vesicle trafficking.^[3] Consequently, **UNC3230** has emerged as a valuable chemical probe for elucidating the physiological and pathological roles of PIP5K1C and as a potential therapeutic agent, particularly in the context of chronic pain.^{[1][5][6]}

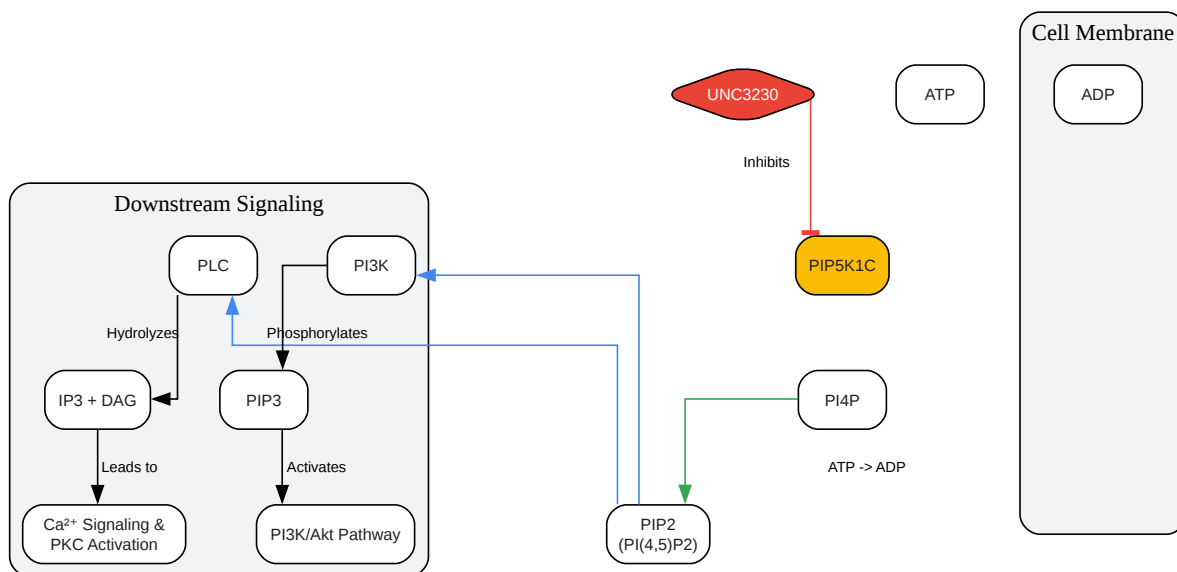
These application notes provide detailed protocols for the in vivo use of **UNC3230**, summarizing key quantitative data and outlining experimental workflows for preclinical studies.

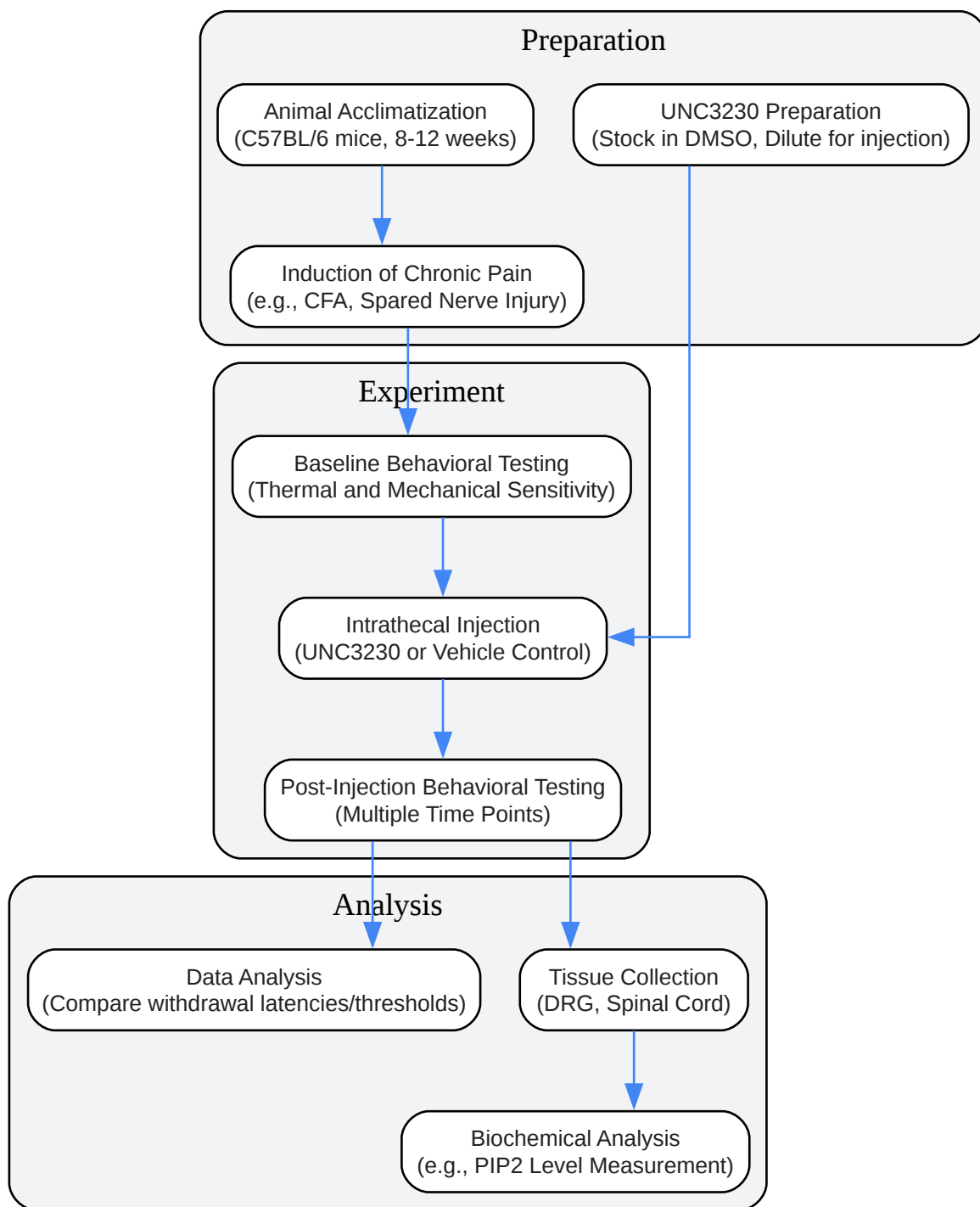
Mechanism of Action

UNC3230 exerts its inhibitory effect by competing with ATP for the binding site on PIP5K1C.^{[3][4]} This prevents the phosphorylation of phosphatidylinositol 4-phosphate (PI4P) to PIP₂.^[3] The resulting reduction in cellular PIP₂ levels disrupts downstream signaling cascades that are dependent on this crucial lipid messenger.^{[1][3]} For instance, the hydrolysis of PIP₂ by phospholipase C (PLC) generates inositol trisphosphate (IP₃) and diacylglycerol (DAG), which are central to calcium signaling and protein kinase C (PKC) activation, respectively.^[3]

Furthermore, PIP2 is a substrate for phosphoinositide 3-kinase (PI3K) to produce phosphatidylinositol-3,4,5-trisphosphate (PIP3), a key molecule in the PI3K/Akt signaling pathway that governs cell growth and survival.^{[3][7]}

Signaling Pathway Diagram





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